

Application Notes and Protocols: D-Xylose Absorption Test for Clinical Diagnosis

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Compound of Interest

Compound Name: D-Xylose

Cat. No.: B076711

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Introduction

The **D-xylose** absorption test is a clinical diagnostic tool used to assess the absorptive capacity of the proximal small intestine.^{[1][2][3][4][5]} **D-xylose**, a pentose sugar, is readily absorbed in the small intestine without the need for pancreatic enzymes for digestion.^{[3][6]} Its absorption is dependent on the integrity of the intestinal mucosa.^{[2][3]} Therefore, measuring the levels of **D-xylose** in blood and urine after an oral dose can help in the differential diagnosis of malabsorption syndromes.^{[1][4][7]} Conditions such as celiac disease, Crohn's disease, small intestinal bacterial overgrowth (SIBO), and Whipple's disease can lead to impaired **D-xylose** absorption and are often investigated using this test.^{[1][8]}

Principle of the Test

The **D-xylose** absorption test is based on the principle that a healthy small intestine will efficiently absorb **D-xylose**.^[1] Following oral administration, **D-xylose** is absorbed into the bloodstream and subsequently excreted by the kidneys into the urine.^[1] Low levels of **D-xylose** in the blood and/or urine are indicative of malabsorption in the proximal small intestine.^{[1][4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the **D-xylose** absorption test.

Parameter	Adult	Pediatric
D-Xylose Dosage	25 g dissolved in 250 mL of water[9][10]	0.5 g/kg of body weight, up to a maximum of 25 g[1][11]
Blood Sample Collection	Fasting sample, then 2 hours post-ingestion[4][9][12] (some protocols include 1 and 3-hour samples[1][13])	Fasting sample, then 1 hour post-ingestion[4][12][14]
Urine Sample Collection	5-hour collection post-ingestion[1][4][9][12]	5-hour collection post-ingestion[4]
Normal Blood Levels	>20-40 mg/dL at 2 hours[1]	>15-20 mg/dL at 1 hour[14]
Normal Urine Excretion	>4-5 g in 5 hours (16-40% of ingested dose)[1][9]	10-33% of ingested dose in 5 hours[15]
Abnormal Blood Levels	<20 mg/dL at 2 hours may indicate malabsorption	<15 mg/dL at 1 hour may indicate malabsorption
Abnormal Urine Excretion	<4 g in 5 hours suggests malabsorption[3][15]	<10% of ingested dose in 5 hours suggests malabsorption

Experimental Protocol

Patient Preparation:

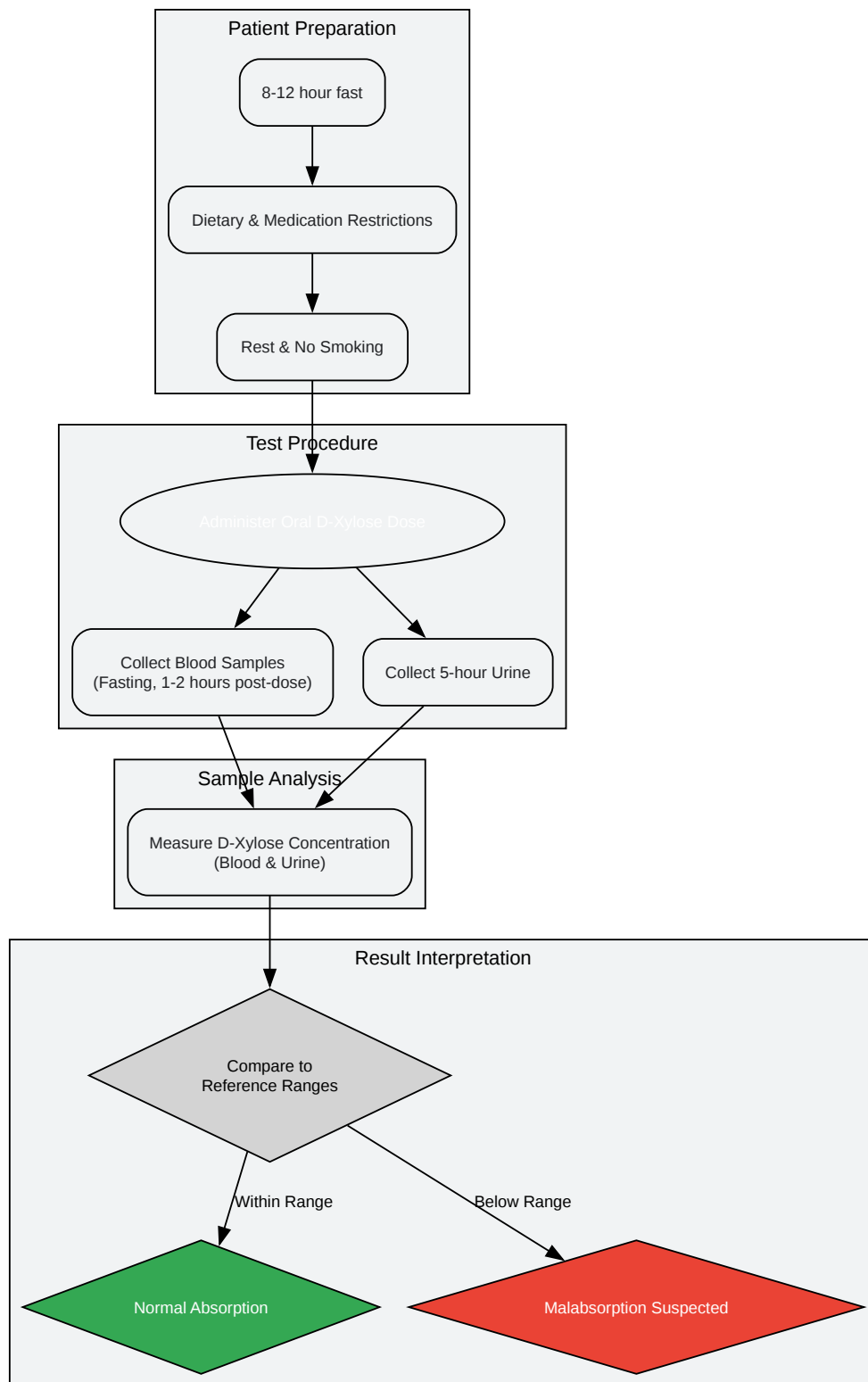
- Fasting: The patient must fast for 8-12 hours prior to the test. For children under 9 years old, a 4-hour fast is typically required.[4] Water is permitted.[1][4]
- Dietary Restrictions: For 24 hours before the test, the patient should avoid foods high in pentose, such as fruits, jams, jellies, and pastries.[4][12]
- Medication Review: Certain medications, including aspirin and indomethacin, may interfere with the test results. The supervising physician may instruct the patient to temporarily discontinue these medications.[4][12]
- Activity: The patient should avoid strenuous exercise for 24 hours before the test and should rest during the test period.[1][12] Smoking is also prohibited.[1][9][10]

Test Procedure:

- **Baseline Samples:** A fasting blood sample and a first-morning void urine sample are collected before the administration of **D-xylose**.^{[4][9][10]} The patient should empty their bladder completely, and this initial urine is discarded.^{[10][11]}
- **D-Xylose Administration:** The patient drinks a solution containing a specified dose of **D-xylose**.
 - **Adults:** 25 grams of **D-xylose** dissolved in approximately 250 mL of water.^{[9][10]} The patient is encouraged to drink an additional 250 mL of water.^{[9][10]}
 - **Children:** The dose is calculated based on body weight, typically 0.5 g/kg.^{[1][11]}
- **Sample Collection:**
 - **Blood:** For adults, a blood sample is drawn 2 hours after ingestion.^{[4][9][12]} For children, a blood sample is typically drawn 1 hour after ingestion.^{[4][12][14]}
 - **Urine:** All urine produced over the next 5 hours is collected in a single container.^{[1][4][9][12]}
- **Sample Processing and Analysis:**
 - Blood samples are collected in sodium fluoride (gray-top) tubes.^[14]
 - The total volume of the 5-hour urine collection is measured and recorded.^{[9][10]}
 - **D-xylose** concentration in blood and urine is typically determined using a colorimetric method.^{[11][15]}

Logical Workflow of D-Xylose Absorption Test

D-Xylose Absorption Test Workflow

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